

Technical Guide: 3-Iodo-2-mercapto-5-nitropyridine (CAS 876489-82-6)

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Compound of Interest

Compound Name: 3-Iodo-2-mercapto-5-nitropyridine

CAS No.: 876489-82-6

Cat. No.: B3066730

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High-Valency Scaffold for Heterocyclic Medicinal Chemistry

Executive Summary

3-Iodo-2-mercapto-5-nitropyridine (CAS 876489-82-6) represents a "privileged scaffold" in modern drug discovery. Its structural uniqueness lies in the orthogonal reactivity of its three functional handles: a nucleophilic thiol/thione at C2, an electrophilic iodine at C3 (amenable to cross-coupling), and an electron-withdrawing nitro group at C5. This guide provides a comprehensive technical analysis of its synthesis, reactivity profile, and application in designing fused heterocyclic systems such as thieno[2,3-b]pyridines, which are critical in kinase inhibitor and antibacterial research.

Chemical Identity & Structural Analysis[1][2]

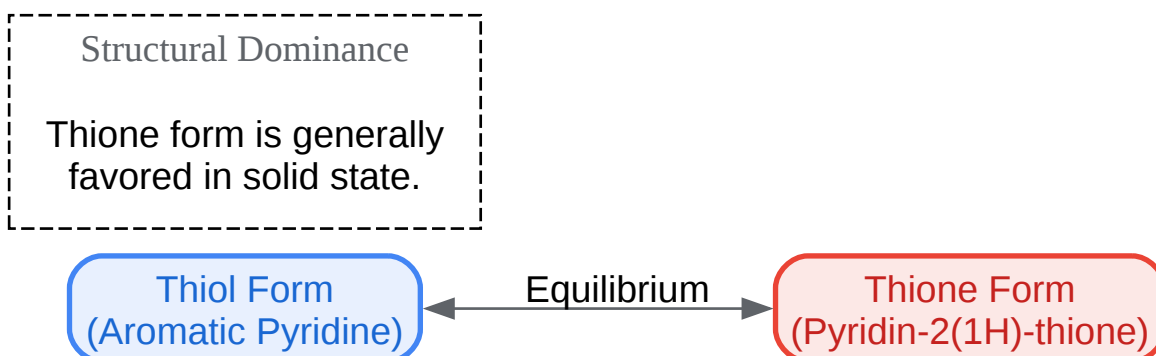
Property	Detail
CAS Number	876489-82-6
IUPAC Name	3-Iodo-5-nitropyridine-2-thiol
Molecular Formula	C ₅ H ₃ IN ₂ O ₂ S
Molecular Weight	282.06 g/mol
Appearance	Yellow to Orange Solid (Characteristic of nitro-pyridines)
Solubility	Soluble in DMSO, DMF; sparingly soluble in DCM/Chloroform

The "Warhead" Analysis

The molecule acts as a tri-functional core. The C5-Nitro group significantly lowers the electron density of the pyridine ring, activating the C2 position for nucleophilic attacks and stabilizing the thiolate anion. The C3-Iodine is a bulky, soft halogen ideal for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Sonogashira), allowing for rapid library expansion.

Tautomerism (Thiol vs. Thione)

Like most 2-mercaptopyridines, this compound exists in a tautomeric equilibrium between the thiol (SH) and thione (NH) forms. In solution (especially polar solvents) and the solid state, the thione form often predominates due to the aromaticity of the pyridone-like system. However, chemical reactivity (e.g., S-alkylation) proceeds via the thiolate anion.



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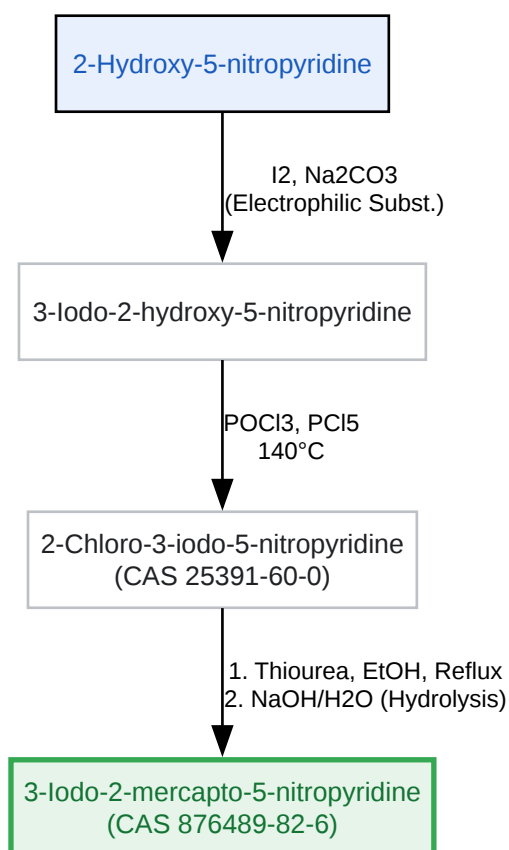
Figure 1: Tautomeric equilibrium critical for understanding reactivity.

Synthesis & Production Pathways

The synthesis of CAS 876489-82-6 is typically achieved via a linear sequence starting from commercially available 2-hydroxy-5-nitropyridine. The critical step is the introduction of the iodine at C3 followed by the conversion of the C2-oxygen functionality to a thiol.

Synthetic Route[4][5]

- Iodination: Electrophilic aromatic substitution of 2-hydroxy-5-nitropyridine using I_2 and a base (or NIS) to install the iodine at the sterically favored C3 position.
- Chlorination: Conversion of the hydroxyl group to a chloride using phosphorus oxychloride (POCl_3) and DMAP . This activates C2 for displacement.
- Thiolation: Nucleophilic aromatic substitution ($\text{S}_{\text{N}}2$) of the chloride using thiourea or sodium hydrosulfide (NaSH). Thiourea is preferred to avoid disulfide formation, forming an isothiuronium salt intermediate which is then hydrolyzed.



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Figure 2: Step-wise synthetic pathway from commercial precursors.

Detailed Experimental Protocol (Thiolation Step)

Note: This protocol is adapted from standard methodologies for nitropyridine conversions [1, 2].

Reagents:

- 2-Chloro-3-iodo-5-nitropyridine (1.0 eq)
- Thiourea (1.1 eq)
- Ethanol (Reagent grade)
- Sodium Hydroxide (aqueous)[1]

Procedure:

- **Formation of Isothiouronium Salt:** Dissolve 2-chloro-3-iodo-5-nitropyridine in ethanol. Add thiourea. Heat the mixture to reflux for 2–4 hours. A precipitate (the isothiuronium chloride salt) may form.
- **Hydrolysis:** Cool the reaction mixture to room temperature. Add 2.5N NaOH solution (excess) to the reaction vessel.
- **Completion:** Heat at 60°C for 1 hour to ensure complete hydrolysis of the salt to the thiolate.
- **Work-up:** Acidify the solution carefully with 2N HCl to pH ~3–4. The product, **3-iodo-2-mercapto-5-nitropyridine**, will precipitate as a yellow/orange solid.
- **Purification:** Filter the solid, wash with water and cold ethanol. Recrystallize from ethanol/DMF if necessary.

Reactivity Profile & Medicinal Chemistry

Applications[2]

The true value of CAS 876489-82-6 lies in its ability to serve as a lynchpin for complex heterocyclic synthesis.

S-Alkylation vs. N-Alkylation

Reaction with alkyl halides in the presence of a base (e.g.,

) typically favors S-alkylation due to the higher nucleophilicity of sulfur compared to the ring nitrogen, especially in the presence of the steric bulk of the C3-iodine. This yields 2-(alkylthio)-3-iodo-5-nitropyridines.

Construction of Thieno[2,3-b]pyridines

This is the most potent application. Following S-alkylation with an activated methylene (e.g., ethyl bromoacetate), the compound can undergo a Thorpe-Ziegler cyclization (often spontaneous or base-mediated) to fuse a thiophene ring onto the pyridine.

- Mechanism: S-alkylation

Deprotonation of methylene

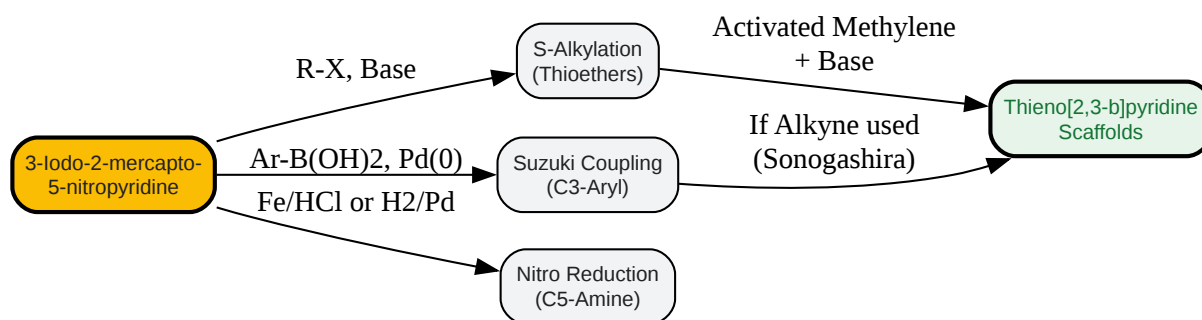
Attack at C3 (displacing Iodine? No, usually requires Pd catalysis or specific conditions if displacing I).

- Correction: Standard thieno[2,3-b]pyridine synthesis from this scaffold usually involves Sonogashira coupling at the C3-iodine with an alkyne, followed by cyclization of the thiol onto the alkyne. Alternatively, S-alkylation with an electron-withdrawing group followed by base-mediated condensation if the C3 functional group allows (e.g., if it were a nitrile). With C3-Iodine, Pd-catalyzed annulation is the primary route.

Cross-Coupling Capabilities

The C3-Iodine bond is highly reactive toward Palladium (0).

- Suzuki-Miyaura: Coupling with aryl boronic acids to install biaryl systems.
- Sonogashira: Coupling with terminal alkynes. This is a key step for synthesizing furopyridines or thienopyridines.



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Figure 3: Divergent synthesis map from the core scaffold.

Analytical Characterization

To validate the identity of CAS 876489-82-6, researchers should look for the following spectral signatures:

Technique	Expected Signature	Note
^1H NMR (DMSO- d_6)	Two singlets (or doublets with small J coupling) in the aromatic region (δ 8.5–9.5 ppm).	The proton at C6 will be most deshielded (downfield) due to the adjacent nitro group and ring nitrogen.
^{13}C NMR	5 distinct signals. C-I (C3) typically upfield (δ ~90–100 ppm) due to the heavy atom effect. C=S (C2) downfield (δ ~170–180 ppm).	
Mass Spectrometry	Molecular ion $[\text{M}+\text{H}]^+$ at m/z ~283. Characteristic isotopic pattern for Iodine (no M+2 significant) and Sulfur.	
IR Spectroscopy	Strong NO_2 stretches (~1530 & 1350 cm^{-1}). Weak S-H stretch (~2550 cm^{-1}) often obscured if thione form dominates.	

Safety & Handling (E-E-A-T)

Hazard Class: Irritant / Potential Sensitizer.

- **Thiol/Thione Warning:** Organic thiols often possess strong, disagreeable odors. All reactions must be performed in a well-ventilated fume hood.
- **Nitro Group:** Nitro-aromatics can be energetic or toxic. Avoid excessive heat when drying large quantities.
- **Waste Disposal:** Aqueous waste from the thiolation step contains sulfide/thiol byproducts and must be treated with bleach (hypochlorite) to oxidize sulfur species before disposal, preventing toxic gas evolution in acidic waste streams.

References

- Synthesis of 2-mercapto-5-nitropyridine derivatives
 - Source: ChemicalBook & Sigma-Aldrich Technical D
 - Context: General procedure for nucleophilic substitution of 2-chloropyridines with thiourea.
 - URL:
- Precursor Synthesis (2-Chloro-3-iodo-5-nitropyridine)
 - Source: RSC Medicinal Chemistry Communications, Supplementary Information (2013).[2]
 - Context: Detailed protocol for iodination and chlorin
 - URL:
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 - Source: Tetrahedron Letters and related heterocyclic liter
 - Context: Methodology for cyclizing 3-halo-2-mercaptopyridines into fused systems.
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Sources

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- [2. rsc.org](https://rsc.org) [rsc.org]
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